

Application Notes and Protocols for MC-70

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC-70

Cat. No.: B1676260

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of **MC-70**, a potent, non-selective P-glycoprotein (P-gp) inhibitor. The information is intended for laboratory personnel working in research and drug development settings.

Introduction

MC-70 is a chemical compound identified as a potent inhibitor of P-glycoprotein (P-gp/ABCB1) and other ATP-binding cassette (ABC) transporters, such as ABCG2 (Breast Cancer Resistance Protein, BCRP) and ABCC1 (Multidrug Resistance-Associated Protein 1, MRP1).^[1] Its ability to block the efflux pump mechanism of these transporters makes it a valuable tool in cancer research, particularly for overcoming multidrug resistance (MDR) in cancer cells. By inhibiting the removal of chemotherapeutic agents from cancer cells, **MC-70** can enhance the efficacy of these drugs.^[1]

Chemical and Physical Properties

A summary of the known quantitative data for **MC-70** is presented in the table below. This information is essential for proper handling, storage, and preparation of **MC-70** solutions.

Property	Value	Reference
CAS Number	1031367-64-2	[2]
Molecular Formula	C ₂₄ H ₂₅ NO ₃	[2]
Formula Weight	375.5 g/mol	[2]
Purity	≥98%	[2]
Appearance	Crystalline solid	[2]
Solubility	Soluble in DMSO	[2]
UV Maximum (λ _{max})	281 nm	[2]
EC ₅₀ for P-gp (ABCB1)	0.69 μM	[1]

Safety, Handling, and Storage

Due to the lack of a comprehensive Material Safety Data Sheet (MSDS) specifically for **MC-70**, it is crucial to handle this compound with the utmost care, assuming it is potentially hazardous. The following guidelines are based on general laboratory safety principles for handling research chemicals.

Personal Protective Equipment (PPE)

When handling **MC-70** powder or solutions, the following PPE should be worn at all times:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to avoid inhalation.

Engineering Controls

- **Chemical Fume Hood:** All work involving weighing, dissolving, or aliquoting of **MC-70** powder should be performed in a certified chemical fume hood.
- **Safety Shower and Eyewash Station:** An operational safety shower and eyewash station should be readily accessible in the laboratory.

Storage

Proper storage of **MC-70** is critical to maintain its stability and efficacy.

- **Short-term storage (up to 1 month):** Store stock solutions at -20°C.[\[1\]](#)
- **Long-term storage (up to 6 months):** Store stock solutions at -80°C.[\[1\]](#)
- **Powder:** Store the crystalline solid at -20°C in a tightly sealed container, protected from light and moisture.

Spill and Disposal Procedures

- **Spills:** In case of a spill, wear appropriate PPE and absorb the spill with an inert material (e.g., vermiculite, sand). Place the contaminated material in a sealed container for proper disposal.
- **Disposal:** Dispose of **MC-70** waste in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

The following is a representative protocol for an in vitro assay to evaluate the efficacy of **MC-70** in potentiating the cytotoxic effects of doxorubicin in cancer cell lines, based on the methodology described by Azzariti et al. (2011).

Preparation of Stock Solutions

- **MC-70 Stock Solution:**
 - Dissolve **MC-70** powder in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution (e.g., 10 mM).

- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -80°C for long-term storage.
- Doxorubicin Stock Solution:
 - Prepare a stock solution of doxorubicin in sterile, nuclease-free water or a suitable buffer.
 - Sterilize the solution by passing it through a 0.22 µm filter.
 - Store aliquots at -20°C.

Cell Culture and Treatment

- Cell Seeding:
 - Culture breast cancer (e.g., MCF-7) or colon cancer cell lines in the appropriate growth medium supplemented with fetal bovine serum and antibiotics.
 - Seed the cells into 96-well plates at a predetermined density (e.g., 5×10^3 cells/well) and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO₂.
- Drug Treatment:
 - Prepare serial dilutions of **MC-70** and doxorubicin in the cell culture medium.
 - On the day of the experiment, remove the old medium from the cell plates and replace it with the medium containing the various concentrations of **MC-70**, doxorubicin, or a combination of both.
 - Include appropriate controls: untreated cells (vehicle control, e.g., DMSO) and cells treated with each compound individually.
 - Incubate the plates for the desired time period (e.g., 72 hours).

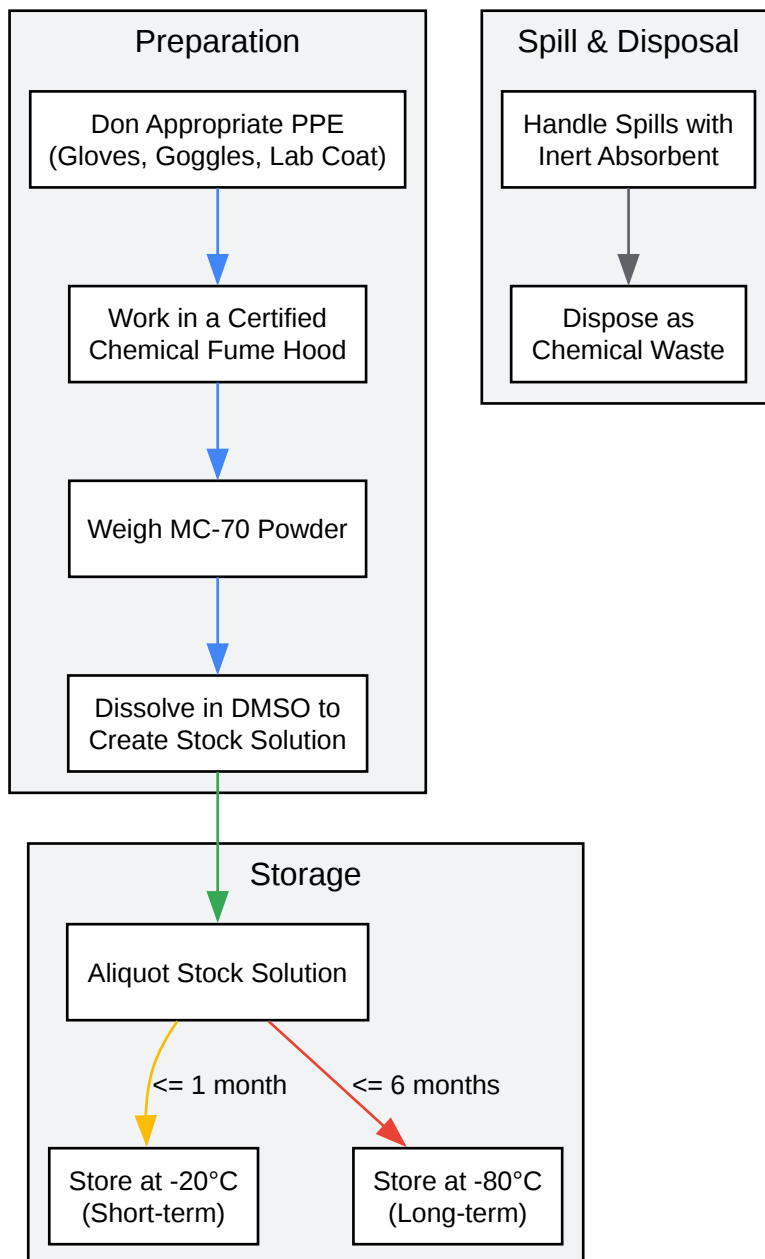
Cell Viability Assay (MTT Assay)

- MTT Addition:
 - Following the incubation period, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 3-4 hours at 37°C.
- Formazan Solubilization:
 - Remove the MTT solution and add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement:
 - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the untreated control.
 - Plot the dose-response curves and determine the IC₅₀ values for doxorubicin in the presence and absence of **MC-70**.

Visualizations

Workflow for Safe Handling of MC-70

Workflow for Safe Handling of MC-70

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MC-70]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676260#safe-handling-and-storage-of-mc-70\]](https://www.benchchem.com/product/b1676260#safe-handling-and-storage-of-mc-70)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com